

Spectroscopic Characterization of 7-Ethylquinoline-3-carboxylic acid: A Technical Guide

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Compound of Interest

Compound Name: 7-Ethylquinoline-3-carboxylic acid

CAS No.: 948290-70-8

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An In-depth Analysis for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic characterization of **7-Ethylquinoline-3-carboxylic acid**, a quinoline derivative of interest in medicinal chemistry and materials science. As a Senior Application Scientist, the following sections will detail the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound. The guide will not only present the anticipated data but also delve into the rationale behind the experimental choices and data interpretation, ensuring a thorough understanding for researchers, scientists, and drug development professionals.

Introduction to 7-Ethylquinoline-3-carboxylic acid and Spectroscopic Analysis

7-Ethylquinoline-3-carboxylic acid belongs to the quinoline class of heterocyclic compounds, which are known for their broad range of biological activities. The structural elucidation and

purity assessment of such molecules are paramount in the drug discovery and development process. Spectroscopic techniques such as NMR, IR, and MS are indispensable tools for achieving unambiguous structural confirmation. This guide will walk through the theoretical basis and practical considerations for acquiring and interpreting the spectroscopic data for **7-Ethylquinoline-3-carboxylic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for determining the carbon-hydrogen framework of a molecule. For **7-Ethylquinoline-3-carboxylic acid**, both ^1H and ^{13}C NMR are crucial for confirming the substitution pattern on the quinoline ring.

^1H NMR Spectroscopy

Experimental Protocol:

A standardized protocol for ^1H NMR analysis would involve dissolving 5-10 mg of **7-Ethylquinoline-3-carboxylic acid** in a suitable deuterated solvent such as DMSO- d_6 or CDCl_3 .^[1] DMSO- d_6 is often preferred for carboxylic acids as the acidic proton is typically observable.^[1] The solution is then transferred to a 5 mm NMR tube for analysis.

Expected ^1H NMR Data:

The expected chemical shifts (δ) for the protons of **7-Ethylquinoline-3-carboxylic acid** are detailed in the table below. These predictions are based on the known spectra of similar quinoline derivatives and the expected substituent effects of the ethyl and carboxylic acid groups.^{[1][2][3]}

Proton	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-2	9.2 - 9.4	s	-
H-4	8.8 - 9.0	s	-
H-5	8.0 - 8.2	d	~8.5
H-6	7.6 - 7.8	dd	~8.5, ~1.5
H-8	7.9 - 8.1	d	~1.5
-CH ₂ -	2.8 - 3.0	q	~7.5
-CH ₃	1.3 - 1.5	t	~7.5
-COOH	12.0 - 14.0	br s	-

Interpretation:

- The protons at positions 2 and 4 are expected to be the most downfield due to the deshielding effect of the quinoline nitrogen and the carboxylic acid group.
- The protons on the benzene portion of the quinoline ring (H-5, H-6, and H-8) will exhibit characteristic splitting patterns based on their coupling with neighboring protons.
- The ethyl group will show a classic quartet for the methylene (-CH₂-) protons and a triplet for the methyl (-CH₃) protons.
- The carboxylic acid proton will appear as a broad singlet at a very downfield chemical shift and may be exchangeable with D₂O.

¹³C NMR Spectroscopy

Experimental Protocol:

For ¹³C NMR, a higher concentration of the sample (20-50 mg) is typically required.^[1] The same deuterated solvent as in the ¹H NMR experiment can be used.

Expected ¹³C NMR Data:

The anticipated chemical shifts for the carbons of **7-Ethylquinoline-3-carboxylic acid** are summarized below, based on established data for quinoline and substituted aromatic systems.

[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Carbon	Predicted Chemical Shift (δ , ppm)
C-2	150 - 155
C-3	125 - 130
C-4	140 - 145
C-4a	128 - 132
C-5	127 - 130
C-6	125 - 128
C-7	145 - 150
C-8	120 - 123
C-8a	147 - 152
-CH ₂ -	28 - 32
-CH ₃	14 - 18
-COOH	165 - 170

Interpretation:

- The quaternary carbons (C-3, C-4a, C-7, C-8a, and -COOH) will generally show weaker signals.
- The carbon of the carboxylic acid group will be the most downfield.
- The chemical shifts of the aromatic carbons are influenced by the positions of the nitrogen atom and the substituents.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Experimental Protocol:

The IR spectrum can be obtained using an FT-IR spectrometer. The sample is typically prepared as a KBr pellet or analyzed as a solid using an ATR accessory.^[8]

Expected IR Data:

Functional Group	Expected Absorption Range (cm ⁻¹)	Intensity
O-H (Carboxylic Acid)	3300 - 2500	Broad, Strong
C-H (Aromatic)	3100 - 3000	Medium
C-H (Aliphatic)	3000 - 2850	Medium
C=O (Carboxylic Acid)	1725 - 1700	Strong
C=C, C=N (Aromatic)	1600 - 1450	Medium to Strong
C-O (Carboxylic Acid)	1320 - 1210	Medium
O-H Bend	1440 - 1395 and 950 - 910	Medium

Interpretation:

- A very broad absorption in the 3300-2500 cm⁻¹ region is characteristic of the O-H stretch of a hydrogen-bonded carboxylic acid.^{[9][10][11]}
- A strong, sharp peak around 1700 cm⁻¹ corresponds to the C=O stretch of the carboxylic acid.^{[9][12][13]}
- Absorptions in the 1600-1450 cm⁻¹ range are indicative of the aromatic quinoline ring system.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

Experimental Protocol:

Electron Ionization (EI) or Electrospray Ionization (ESI) can be used. ESI is a softer ionization technique that is likely to show the protonated molecular ion $[M+H]^+$.[\[14\]](#)[\[15\]](#)

Expected Mass Spectrometry Data:

The molecular weight of **7-Ethylquinoline-3-carboxylic acid** ($C_{12}H_{11}NO_2$) is 201.22 g/mol .

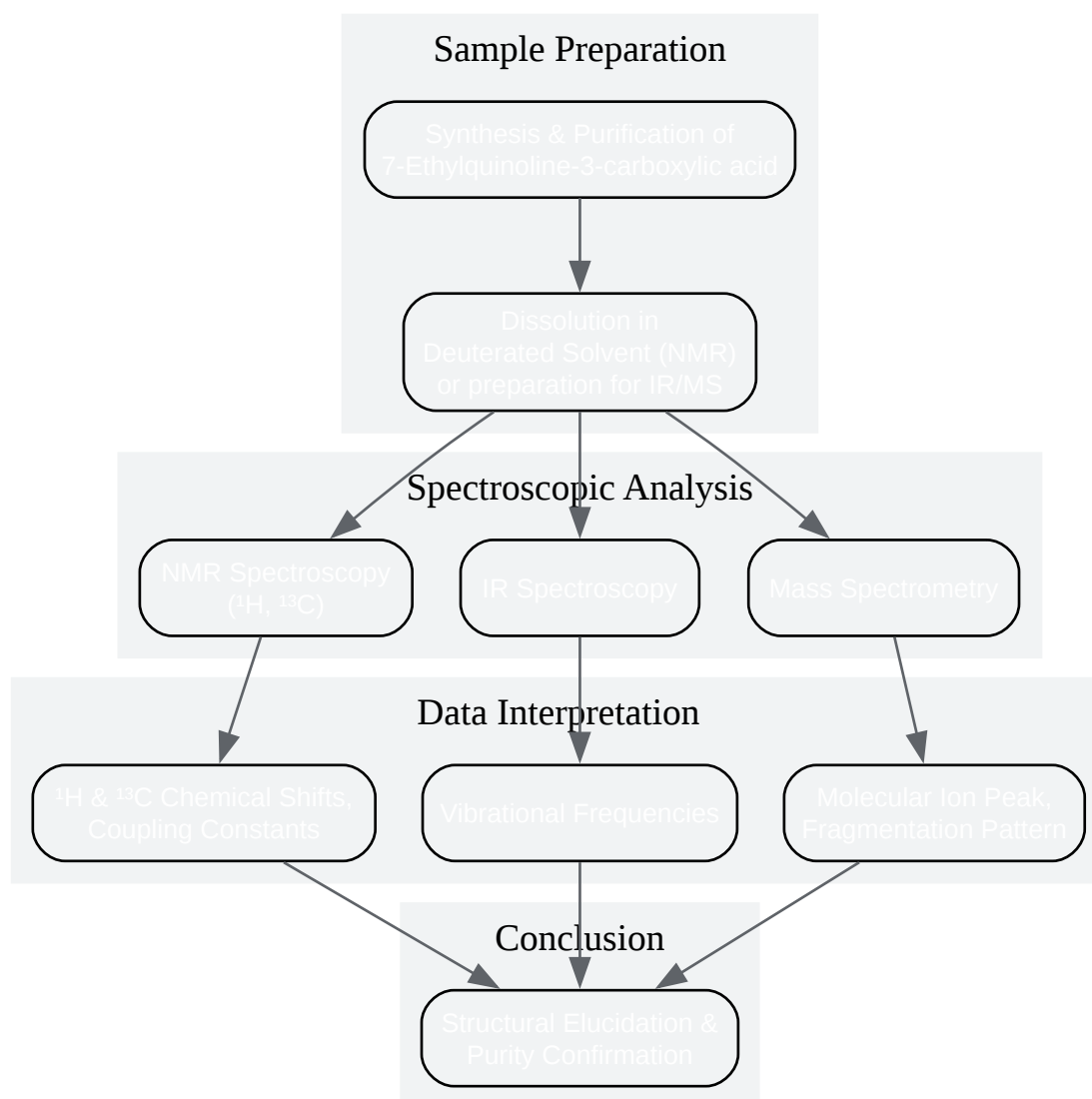
Expected Fragmentation Pattern (EI-MS):

The fragmentation of quinoline derivatives often involves the loss of the carboxyl group and subsequent cleavages of the quinoline ring.[\[16\]](#)[\[17\]](#)

- m/z 201: Molecular ion (M^+).
- m/z 184: Loss of -OH from the carboxylic acid.
- m/z 172: Loss of the ethyl group ($-CH_2CH_3$).
- m/z 156: Loss of the carboxylic acid group ($-COOH$).[\[16\]](#)
- m/z 128: A common fragment for the quinoline ring system.[\[18\]](#)

Visualizations

To aid in the understanding of the structure and the analytical workflow, the following diagrams are provided.



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Caption: Workflow for the spectroscopic characterization of a compound.

Conclusion

The comprehensive spectroscopic analysis outlined in this guide provides a robust framework for the structural confirmation of **7-Ethylquinoline-3-carboxylic acid**. By combining the detailed information from ^1H NMR, ^{13}C NMR, IR spectroscopy, and mass spectrometry, researchers can confidently verify the identity and purity of this compound, which is a critical step in any drug discovery or materials science endeavor. The provided protocols and expected data serve as a valuable resource for scientists working with quinoline derivatives.

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